

CAS 59885-15-5 molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-1-ethylquinolin-4(1H)-one
Cat. No.: B11894316

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Technical Guide: Dihydrocyclosporin A (CAS 59865-15-5)[1]

Correction & Scope Note

Input Query Alert: The CAS number 59885-15-5 provided in the request appears to be a typographical error. No standard chemical registry exists for this specific string. Target

Substance: Based on the structural format and research context (Cyclosporin analogs), this guide focuses on Dihydrocyclosporin A (CAS 59865-15-5).[1] Rationale: Dihydrocyclosporin A is the hydrogenated metabolite of Cyclosporin A and is a critical "negative control" tool in immunology and transporter biology due to its distinct lack of calcineurin-inhibiting activity despite structural similarity.

Executive Summary

Dihydrocyclosporin A (Dihydro-CsA) is a semisynthetic derivative and metabolite of the potent immunosuppressant Cyclosporin A (CsA).[1] While it retains high affinity for Cyclophilin (Cyp) and P-glycoprotein (P-gp), it lacks the ability to inhibit Calcineurin (PP2B).[1]

This unique pharmacological profile makes Dihydro-CsA an essential molecular scalpel for researchers: it allows the decoupling of Cyclophilin-binding effects (e.g., viral replication

inhibition, cytoprotection) from Calcineurin-dependent immunosuppression (e.g., NFAT activation).[1]

Chemical Identity & Structural Analysis

Property	Data
Chemical Name	Dihydrocyclosporin A
CAS Registry Number	59865-15-5
Synonyms	Dihydro-CsA; Cyclosporin EP Impurity B; 6-Dihydrocyclosporin A
Molecular Formula	$C_{62}H_{113}N_{11}O_{12}$
Molecular Weight	1204.63 g/mol
Structural Difference	Hydrogenation of the vinyl group on the amino acid residue 1 (MeBmt) to an ethyl group.[1]
Solubility	Soluble in DMSO (>50 mg/mL), Ethanol (>20 mg/mL), Methanol.[1] Insoluble in water.
Appearance	White to off-white crystalline powder.

Mechanism of Action: The "Gain of Function" Divergence

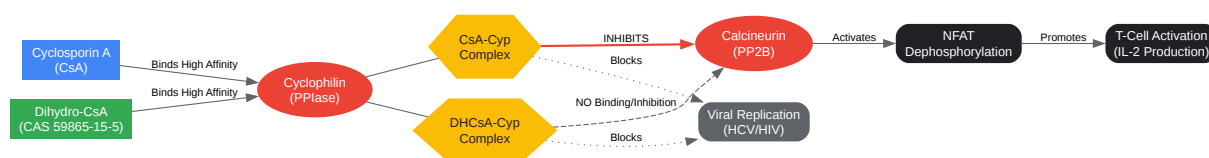
To understand Dihydro-CsA, one must contrast it with Cyclosporin A.

- Cyclosporin A (CsA): Binds to Cyclophilin A (CypA).[1][2][3] This binary complex (CsA-CypA) gains a new surface that binds and inhibits Calcineurin, blocking T-cell activation.[1][2]
- Dihydro-CsA: Binds to Cyclophilin A with similar affinity. However, the structural change (saturation of the butenyl side chain) prevents the binary complex from effectively binding/inhibiting Calcineurin.

Key Research Utility:

- Immunology: Used as a negative control to prove that a biological effect is Calcineurin-dependent. If CsA works but Dihydro-CsA does not, the mechanism involves Calcineurin.[4]
- Virology (HCV/HIV): Used to study Cyclophilin inhibition.[1][4] If both CsA and Dihydro-CsA block viral replication, the mechanism is likely via Cyclophilin inhibition, not immunosuppression.
- MDR Research: Acts as a P-glycoprotein (MDR1) inhibitor, reversing multi-drug resistance without systemic immunosuppression.[1]

Pathway Visualization



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Figure 1: Functional divergence between CsA and Dihydro-CsA.[1][5] Note that while both inhibit Cyclophilin (affecting viral replication), only CsA inhibits Calcineurin to block T-cell activation.[1]

Experimental Protocols

Protocol A: Preparation of Stock Solutions

Dihydro-CsA is hydrophobic. Proper solubilization is critical to prevent precipitation in aqueous media.

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide) or Ethanol (absolute).[1]
- Concentration: Prepare a 10 mM stock solution.

- Calculation: $MW \approx 1204.6 \text{ g/mol}$. Dissolve 12.05 mg in 1.0 mL of DMSO.
- Storage: Aliquot into amber glass vials (to minimize adsorption to plastic) and store at -20°C . Stable for >1 year.
- Aqueous Dilution:
 - Dilute into culture medium immediately prior to use.
 - Max Final DMSO: Keep <0.1% (v/v) to avoid solvent toxicity.[\[1\]](#)
 - Note: A "crash-out" (precipitation) may occur if diluted too rapidly into cold buffer.[\[1\]](#) Add dropwise to warm (37°C) medium with vortexing.

Protocol B: In Vitro Specificity Assay (T-Cell vs. P-gp)

Objective: To distinguish if a drug candidate acts via immunosuppression or transporter inhibition.[\[1\]](#)

Step 1: Setup

- Cell Lines:
 - Jurkat T-cells (for immunosuppression assay).[\[1\]](#)
 - MDR1-overexpressing cells (e.g., Caco-2 or MDCK-MDR1) (for transporter assay).[\[1\]](#)
- Controls:
 - Positive Control: Cyclosporin A ($1 \mu\text{M}$).[\[1\]](#)
 - Negative/Specificity Control: Dihydro-CsA ($1 \mu\text{M}$).[\[1\]](#)
 - Vehicle Control: 0.1% DMSO.

Step 2: Calcineurin/NFAT Assay (Immunosuppression)[\[1\]](#)

- Stimulate Jurkat cells with PMA (50 ng/mL) and Ionomycin ($1 \mu\text{M}$).[\[1\]](#)

- Treat with CsA or Dihydro-CsA (0.1 - 10 μ M) for 24 hours.
- Readout: Measure IL-2 secretion via ELISA.
- Expected Result:
 - CsA: Potent inhibition of IL-2 ($IC_{50} \approx 10$ -50 nM).[1]
 - Dihydro-CsA: No significant inhibition (or >100-fold higher IC_{50}).[1]

Step 3: Rhodamine-123 Efflux Assay (P-gp Inhibition)

- Load MDR1 cells with Rhodamine-123 (fluorescent P-gp substrate) for 30 mins.[1]
- Wash cells and add efflux buffer containing CsA or Dihydro-CsA.
- Incubate for 60 mins at 37°C.
- Readout: Measure intracellular fluorescence via Flow Cytometry.
- Expected Result:
 - CsA: High fluorescence retention (P-gp inhibited).[1]
 - Dihydro-CsA: High fluorescence retention (P-gp inhibited).[1]

Safety & Stability

- Hazard Classification: Although less biologically active than CsA, treat as a Potent Bioactive Compound.
- GHS Hazards: Suspected carcinogen (based on CsA structural homology); Reproductive toxicity.[1]
- Handling:
 - Use a biosafety cabinet/fume hood.
 - Wear nitrile gloves (double-gloving recommended for DMSO solutions).[1]

- Deactivate spills with 10% bleach solution.

References

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- To cite this document: BenchChem. [CAS 59885-15-5 molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11894316/docs#cas-59885-15-5-molecular-structure-and-weight]

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